

Chaetosemin J: A Fungal Polyketide from *Chaetomium seminudum*

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Compound of Interest

Compound Name: *Chaetosemin J*

Cat. No.: B12408895

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An In-depth Technical Guide on its Natural Source and Abundance

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Introduction

Chaetosemin J is a polyketide metabolite that has been isolated from the ascomycete fungus, *Chaetomium seminudum*.^{[1][2][3]} This document serves as a technical guide for researchers, scientists, and drug development professionals, providing a comprehensive overview of the natural source, abundance, and isolation of **Chaetosemin J**. The genus *Chaetomium* is well-documented as a prolific producer of a wide array of bioactive secondary metabolites, and *Chaetomium seminudum* has been a source of several novel compounds.^{[4][5]}

Natural Source and Abundance

Chaetosemin J is a natural product synthesized by the fungus *Chaetomium seminudum*. Specifically, it was isolated from the culture of *C. seminudum* strain C208.^[1] While the precise abundance in the fungal biomass or culture broth is not detailed in publicly available literature, the isolation of **Chaetosemin J** along with its congeners, Chaetosemins G-I, suggests it is a product of the fungus's secondary metabolism. The production of such metabolites is often influenced by culture conditions, including media composition, temperature, and fermentation time.

The following table summarizes the known compounds isolated from *Chaetomium seminudum* in the study that identified **Chaetosemin J**. The quantitative yields for each compound from the reported isolation are included where available.

Compound Name	Compound Class	Source Strain	Yield (mg)
Chaetosemin G	Polyketide	C. seminudum C208	2.5
Chaetosemin H	Polyketide	C. seminudum C208	3.1
Chaetosemin I	Polyketide	C. seminudum C208	2.8
Chaetosemin J	Polyketide	C. seminudum C208	4.2

Experimental Protocols

The following is a detailed methodology for the isolation and purification of **Chaetosemin J** from *Chaetomium seminudum*, based on the protocols described for related compounds from the same genus.

Fungal Fermentation and Extraction

The fungus, *Chaetomium seminudum* C208, is cultured on a solid rice medium. The fermented rice culture is then extracted exhaustively with an organic solvent, typically ethyl acetate, to obtain a crude extract containing the secondary metabolites.

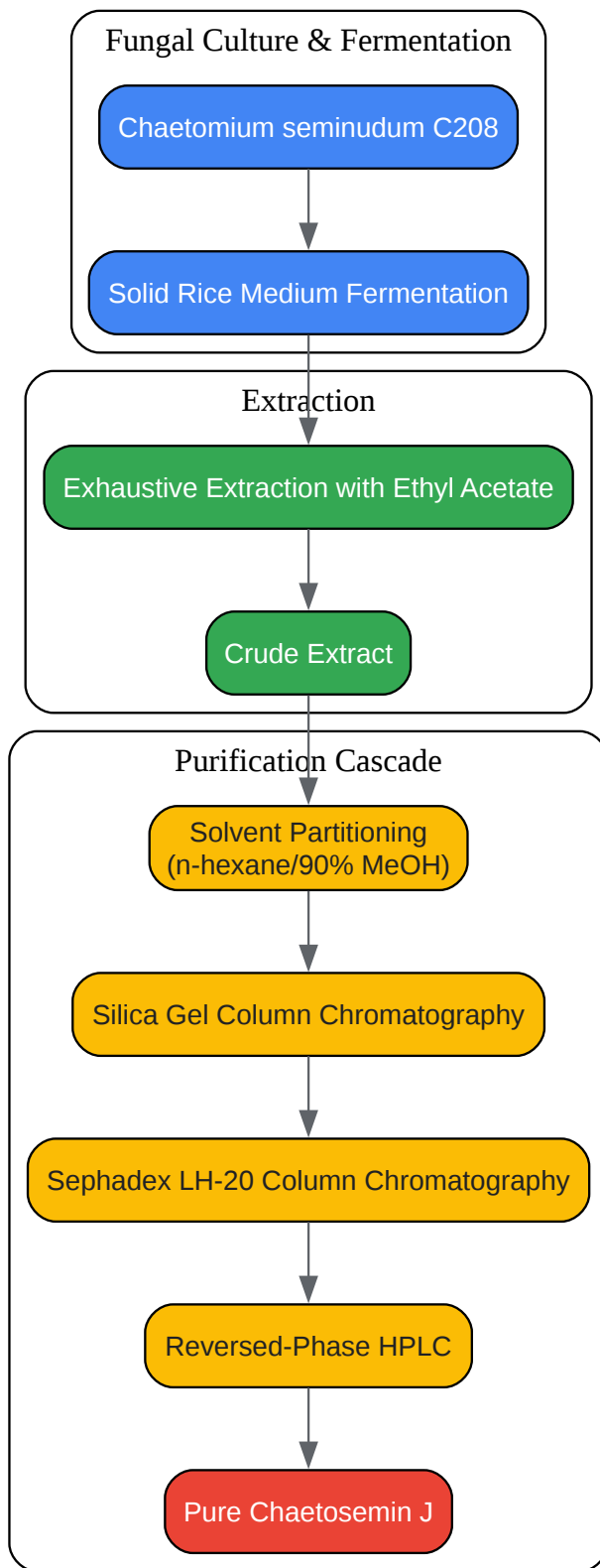
Isolation and Purification

The crude extract is subjected to a series of chromatographic techniques to isolate the compounds of interest. A typical workflow involves:

- **Solvent Partitioning:** The crude extract is partitioned between different immiscible solvents (e.g., n-hexane and 90% methanol) to separate compounds based on their polarity.
- **Column Chromatography:** The resulting fractions are further purified using column chromatography. Common stationary phases include silica gel and Sephadex LH-20.
- **High-Performance Liquid Chromatography (HPLC):** Final purification is often achieved using reversed-phase HPLC to yield pure compounds.

Visualizations

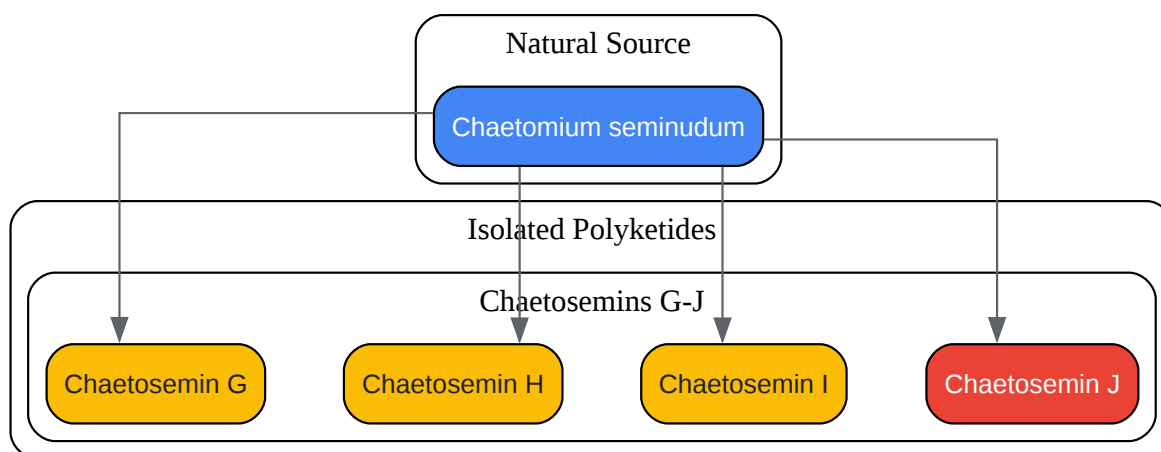
Experimental Workflow for Isolation of Chaetosemin J



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Caption: Isolation workflow for **Chaetosemin J**.

Logical Relationship of Chaetosemin Compounds from *C. seminudum*



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Caption: Source of **Chaetosemin J** and related compounds.

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